

Application Notes and Protocols for LXQ46

Administration in Obesity Research

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Compound of Interest

Compound Name: LXQ46

Cat. No.: B15575969

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These application notes provide a comprehensive overview of the administration of **LXQ46**, a potent and selective inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B), for the study of obesity and related metabolic disorders. The following protocols and data are based on existing research and provide a framework for conducting studies in relevant animal models.

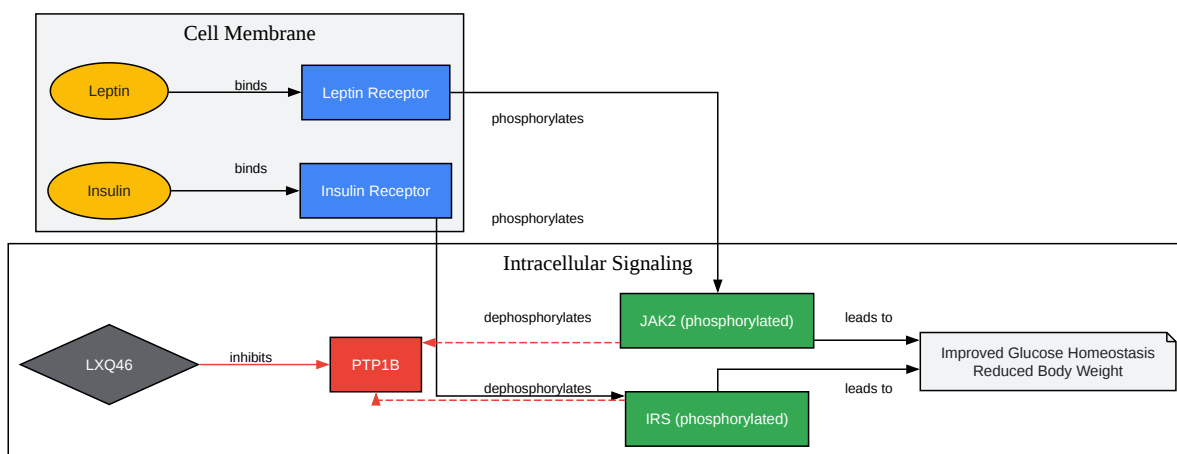
Introduction

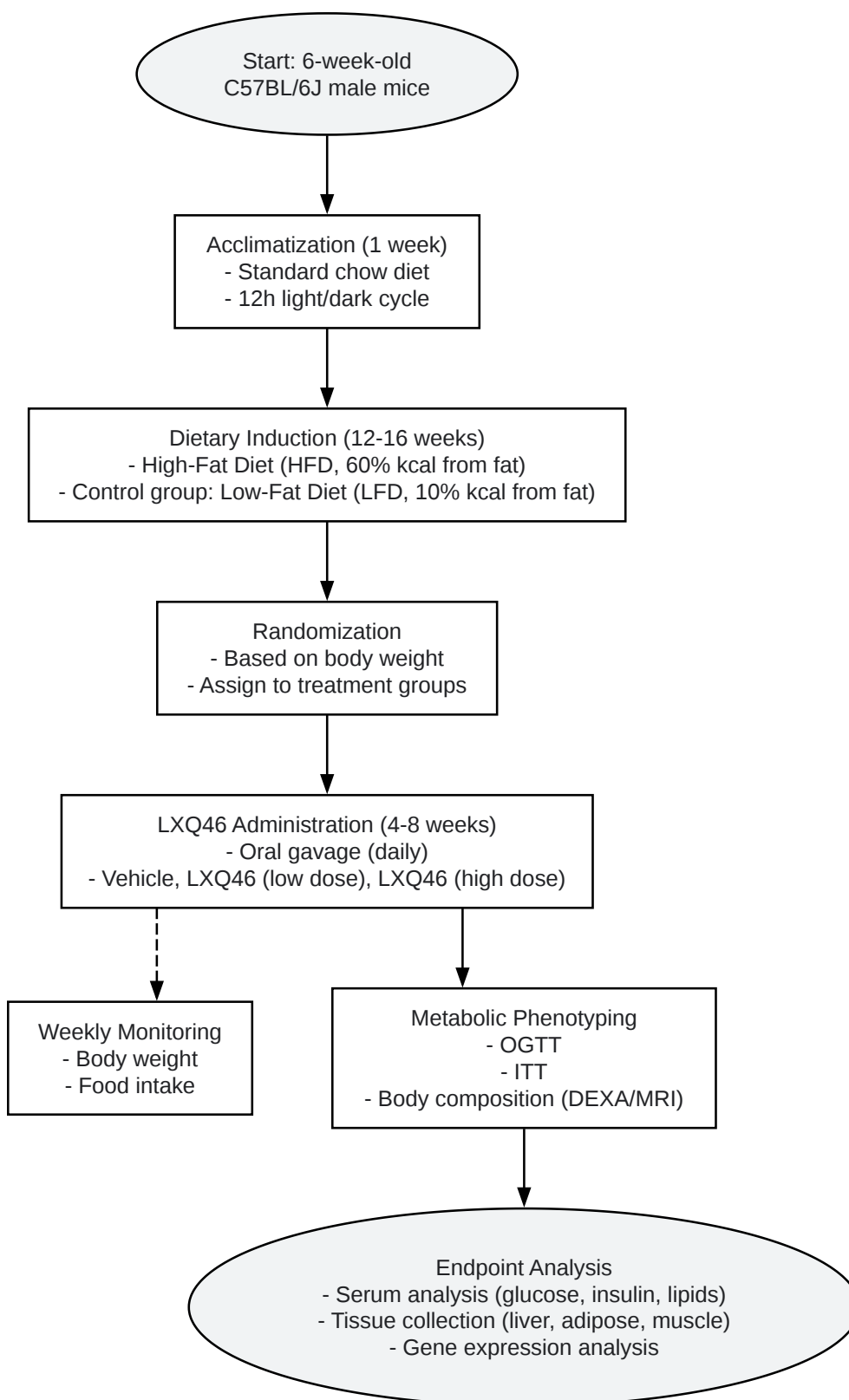
LXQ46 is an orally active small molecule that has demonstrated significant potential in preclinical studies for the treatment of type 2 diabetes and obesity. Its mechanism of action is the inhibition of PTP1B, a key negative regulator of the insulin and leptin signaling pathways. By inhibiting PTP1B, **LXQ46** enhances the signaling of these hormones, leading to improved glucose metabolism and reduced body weight.

Mechanism of Action: PTP1B Inhibition

Protein Tyrosine Phosphatase 1B (PTP1B) plays a crucial role in downregulating the signaling pathways of insulin and leptin. In conditions of obesity, PTP1B activity is often elevated, contributing to insulin and leptin resistance. **LXQ46** acts as a competitive inhibitor of PTP1B, preventing the dephosphorylation of key signaling molecules and thereby amplifying the

downstream effects of insulin and leptin. This leads to increased glucose uptake, reduced glucose production, and enhanced satiety signals.





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